

# Proper Disposal of SC-236: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SC-236

Cat. No.: B1680858

[Get Quote](#)

For immediate reference, **SC-236**, chemically identified as 4-[5-(4-chlorophenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl]benzenesulfonamide, is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Proper disposal is crucial to ensure personnel safety and environmental protection.

This guide provides essential safety and logistical information for the proper handling and disposal of **SC-236** in a laboratory setting. Adherence to these procedures is vital to mitigate risks and comply with regulations.

## Key Safety and Hazard Information

Before handling **SC-236**, it is imperative to be aware of its associated hazards and physical properties. This information is summarized from available Safety Data Sheets (SDS).

Property	Value	Source
Chemical Name	4-[5-(4-chlorophenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl]benzenesulfonamide	[1]
Synonyms	SC-58236	[1][2]
CAS Number	170569-86-5	[1][2][3]
Molecular Formula	C16H11ClF3N3O2S	[1]
Molecular Weight	401.79 g/mol	[1]
Appearance	Solid	[2]
Melting Point	146-148°C	[2]
Solubility	DMSO: >20mg/mL	[2]
Hazard Statements	Harmful if swallowed (H302). [1] Very toxic to aquatic life with long lasting effects (H410).[1]	[1]
Storage	Store in a cool, dry, and well-ventilated place.[2] Recommended storage temperature 2 - 8 °C.[2] Keep container tightly closed.	[2]

## Detailed Disposal Protocol

The following step-by-step protocol outlines the approved procedure for the disposal of **SC-236**.

### 1. Personal Protective Equipment (PPE) and Engineering Controls:

- Engineering Controls: Always handle **SC-236** in a chemical fume hood to avoid inhalation of dust or aerosols.[4] Ensure appropriate exhaust ventilation at places where dust is formed.[2]
- Personal Protective Equipment:
- Eye/Face Protection: Wear chemical-resistant safety goggles or glasses.[5]

- Hand Protection: Wear compatible chemical-resistant gloves.[6]
- Skin and Body Protection: Wear a lab coat or other protective clothing.[6]
- Respiratory Protection: If dust is generated, wear a NIOSH-approved respirator.[6]

## 2. Waste Collection and Segregation:

- Collect surplus and non-recyclable **SC-236** waste in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless specifically instructed by your institution's environmental health and safety (EHS) department.

## 3. Chemical Treatment and Disposal:

- Primary Disposal Method: The recommended disposal method is through a licensed disposal company.[2]
- Incineration: An approved method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Spill Cleanup: In case of a spill, avoid raising dust.[6] Contain the spill and collect the material using an inert absorbent material (e.g., sand, diatomite).[1][4] Place the collected material in a sealed container for disposal.[4] Decontaminate surfaces and equipment by scrubbing with alcohol.[1]

## 4. Contaminated Material Disposal:

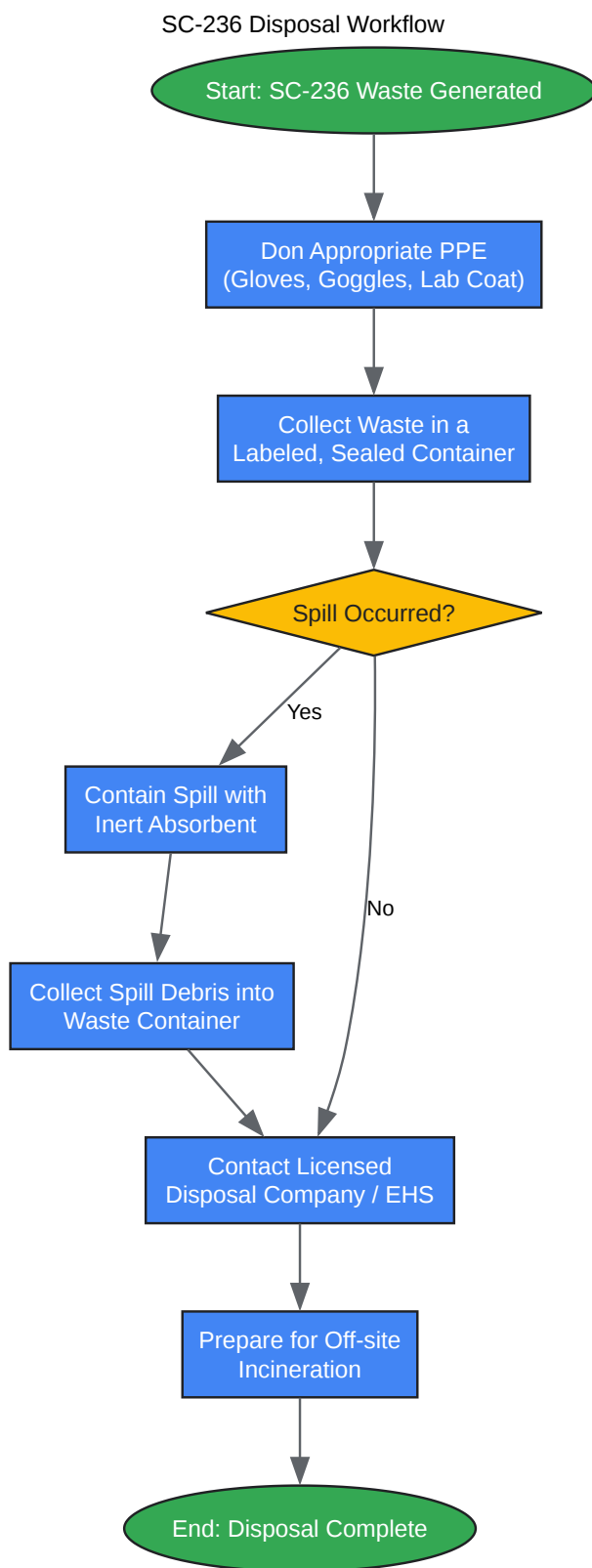
- Dispose of any contaminated packaging, PPE, or spill cleanup materials as unused product. [2] These items should be placed in the same designated waste container as the chemical itself.

## 5. Environmental Precautions:

- Prevent **SC-236** from entering drains or water courses, as it is very toxic to aquatic life.[1]

# Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **SC-236**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **SC-236**.

By adhering to these procedures, researchers, scientists, and drug development professionals can ensure the safe and environmentally responsible disposal of **SC-236**, fostering a secure laboratory environment. Always consult your institution's specific guidelines and Safety Data Sheets for the most current and detailed information.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. SC-236|170569-86-5|MSDS [dcchemicals.com]
- 2. 4-[5-(4-CHLOROPHENYL)-3-(TRIFLUOROMETHYL)-1H-PYRAZOL-1-YL]BENZENESULFONAMIDE - Safety Data Sheet [chemicalbook.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. broadpharm.com [broadpharm.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. szabo-scandic.com [szabo-scandic.com]
- To cite this document: BenchChem. [Proper Disposal of SC-236: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1680858#sc-236-proper-disposal-procedures\]](https://www.benchchem.com/product/b1680858#sc-236-proper-disposal-procedures)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)